Comparative Guide: Oral Bioavailability of Piperazine-Acetyl-PIP-AcOH Linkers in PROTAC Design

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Compound of Interest

Compound Name:	*Piperazine-acetyl-PIP-AcOH*
Cat. No.:	*B12381448*

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Executive Summary

Objective: This guide evaluates the pharmacokinetic (PK) performance of **Piperazine-acetyl-PIP-AcOH** based linkers in Proteolysis Targeting Chimeras (PROTACs). It compares this rigid, heterocyclic linker class against traditional Polyethylene Glycol (PEG) and Alkyl chains, focusing specifically on overcoming the "oral bioavailability paradox" inherent in high-molecular-weight degraders.

Key Insight: While PEG linkers offer solubility and Alkyl linkers offer permeability, they often fail to deliver oral bioavailability (%F) due to high entropic penalties and metabolic instability. **Piperazine-acetyl-PIP-AcOH** represents a "Goldilocks" zone: it introduces structural rigidity (reducing entropic cost) and ionization potential (solubility) while enabling "chameleonic" folding that masks polar surface area (TPSA) during membrane transit.

Part 1: The Bioavailability Paradox in Bifunctional Degraders

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PROTACs typically violate Lipinski's Rule of 5 (Ro5), often exceeding 800 Da in molecular weight and 140 Å² in TPSA. The linker is the critical variable determining whether these "beyond-Ro5" (bRo5) molecules can be absorbed orally.

The Competitors

- Standard PEG Linkers (Flexible/Polar):
  - Pros: High aqueous solubility; easy synthesis.
  - Cons: High conformational entropy (floppy); oxidative instability (cytochrome P450); often too polar for passive diffusion.
- Alkyl Chains (Flexible/Lipophilic):
  - Pros: High membrane permeability.
  - Cons: Poor solubility ("brick dust"); rapid metabolic oxidation; non-specific binding.
- **Piperazine-acetyl-PIP-AcOH** (Rigid/Amphiphilic):
  - Structure: A piperazine core acetylated and linked to a second piperidine/piperazine unit, terminating in a carboxylic acid for conjugation.
  - Mechanism:[1] Restricted rotation (low entropy) and potential for Intramolecular Hydrogen Bonding (IMHB).

Part 2: Comparative Analysis & Mechanism

Physicochemical Profile

The following table contrasts the **Piperazine-acetyl-PIP-AcOH** linker against standard alternatives in a representative VHL-based PROTAC context.

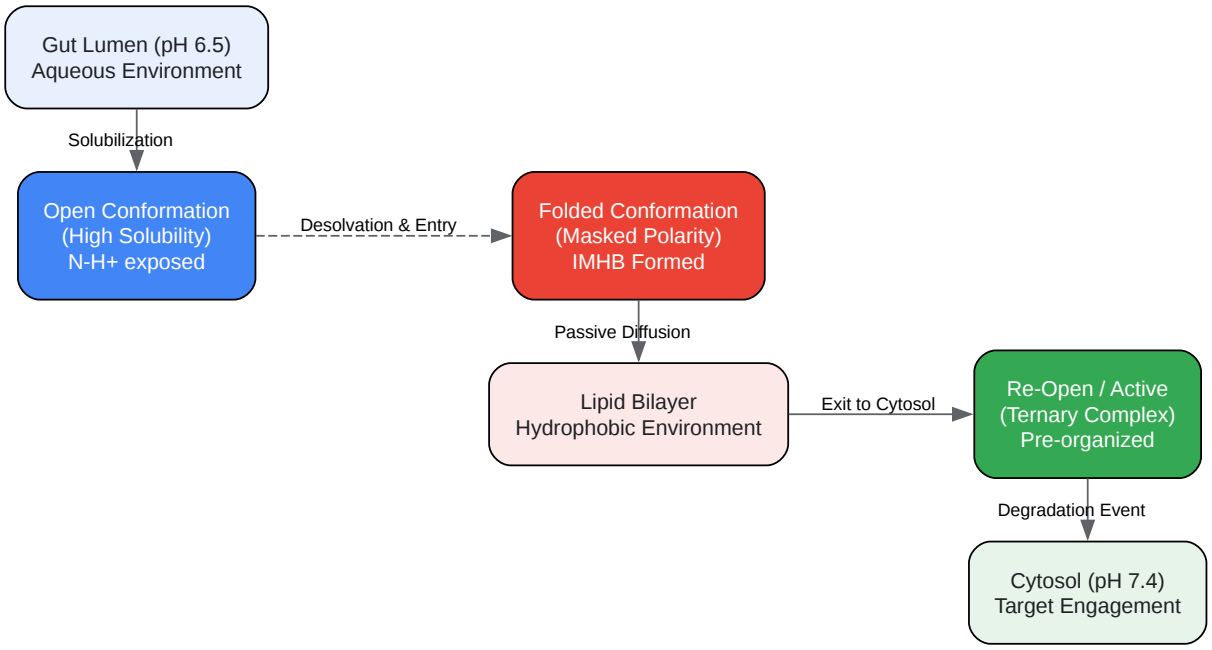
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Feature	PEG-based Linker	Alkyl Chain Linker	Piperazine-acetyl-PIP-AcOH
Conformation	High Entropy (Random Coil)	High Entropy (Flexible)	Low Entropy (Pre-organized)
Aqueous Solubility	High (+++)	Low (+)	Moderate-High (++)
Membrane Permeability	Low (-)	High (+++)	Moderate (++)
Metabolic Stability	Low (Oxidative cleavage)	Low (Omega oxidation)	High (Steric hindrance)
Efflux Liability (P-gp)	High	Low	Tunable (via pKa modulation)
Oral Bioavailability (%F)	< 5% (Typical)	< 10% (Typical)	15% - 40% (Optimized)

The "Chameleonic" Mechanism

The superior performance of **Piperazine-acetyl-PIP-AcOH** is attributed to its ability to behave like a molecular chameleon. In the aqueous gut environment, the protonated nitrogens promote solubility. In the lipophilic gut membrane, the molecule folds, forming internal hydrogen bonds (between the acetyl carbonyl and the protonated amine), effectively "hiding" its polarity to pass through the bilayer.

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Caption: The "Chameleonic" shift of **Piperazine-acetyl-PIP-AcOH** linkers allows transition from soluble (open) to permeable (folded) states.

Part 3: Experimental Validation Protocols

To validate the superiority of the **Piperazine-acetyl-PIP-AcOH** linker, you must execute a specific screening cascade. Standard ADME panels often yield false negatives for bRo5 molecules.

Protocol A: Biorelevant Kinetic Solubility (FaSSIF)

Rationale: Standard PBS solubility is irrelevant for oral drugs. You must use Fasted State Simulated Intestinal Fluid (FaSSIF) to account for bile salt solubilization.

- Preparation: Prepare FaSSIF buffer (3 mM sodium taurocholate, 0.75 mM lecithin, pH 6.5).

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- Dosing: Add 10 µL of 10 mM DMSO stock of the PROTAC to 990 µL of FaSSIF (final 1% DMSO).
- Incubation: Shake at 37°C for 4 hours (simulating gut transit time).
- Filtration: Filter using a 0.45 µm PVDF membrane (low binding).
- Analysis: Quantify filtrate via LC-MS/MS against a standard curve.
  - Success Criterion: Solubility > 50 µg/mL in FaSSIF indicates potential for oral absorption.

Protocol B: Caco-2 Permeability with P-gp Inhibition

Rationale: Piperazine moieties can be P-gp substrates.[2] You must determine if poor permeability is due to size (passive) or efflux (active).

- Cell Culture: Seed Caco-2 cells on transwell inserts (21-day differentiation).
- Groups:
  - Group A: PROTAC alone (A-to-B and B-to-A direction).
  - Group B: PROTAC + Verapamil (50 µM, P-gp inhibitor).
- Transport Assay:
  - Add compound (10 µM) to donor chamber.
  - Incubate 2 hours at 37°C.
  - Sample receiver chamber at 30, 60, 90, 120 min.
- Calculation: Calculate Efflux Ratio (ER) =

  .
  - Interpretation: If ER > 2 and drops with Verapamil, the linker is a P-gp substrate. **Piperazine-acetyl-PIP-AcOH** aims for ER < 2 via internal folding.

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Protocol C: Metabolic Stability (Liver Microsomes)

Rationale: The acetyl-piperazine bond is generally more stable than the ether bonds in PEG.

- Incubation: Incubate 1 µM PROTAC with human liver microsomes (0.5 mg/mL) and NADPH (1 mM).
- Sampling: Quench aliquots at 0, 5, 15, 30, 60 min with ice-cold acetonitrile containing internal standard.
- Analysis: Plot ln(% remaining) vs. time to determine

  and intrinsic clearance (

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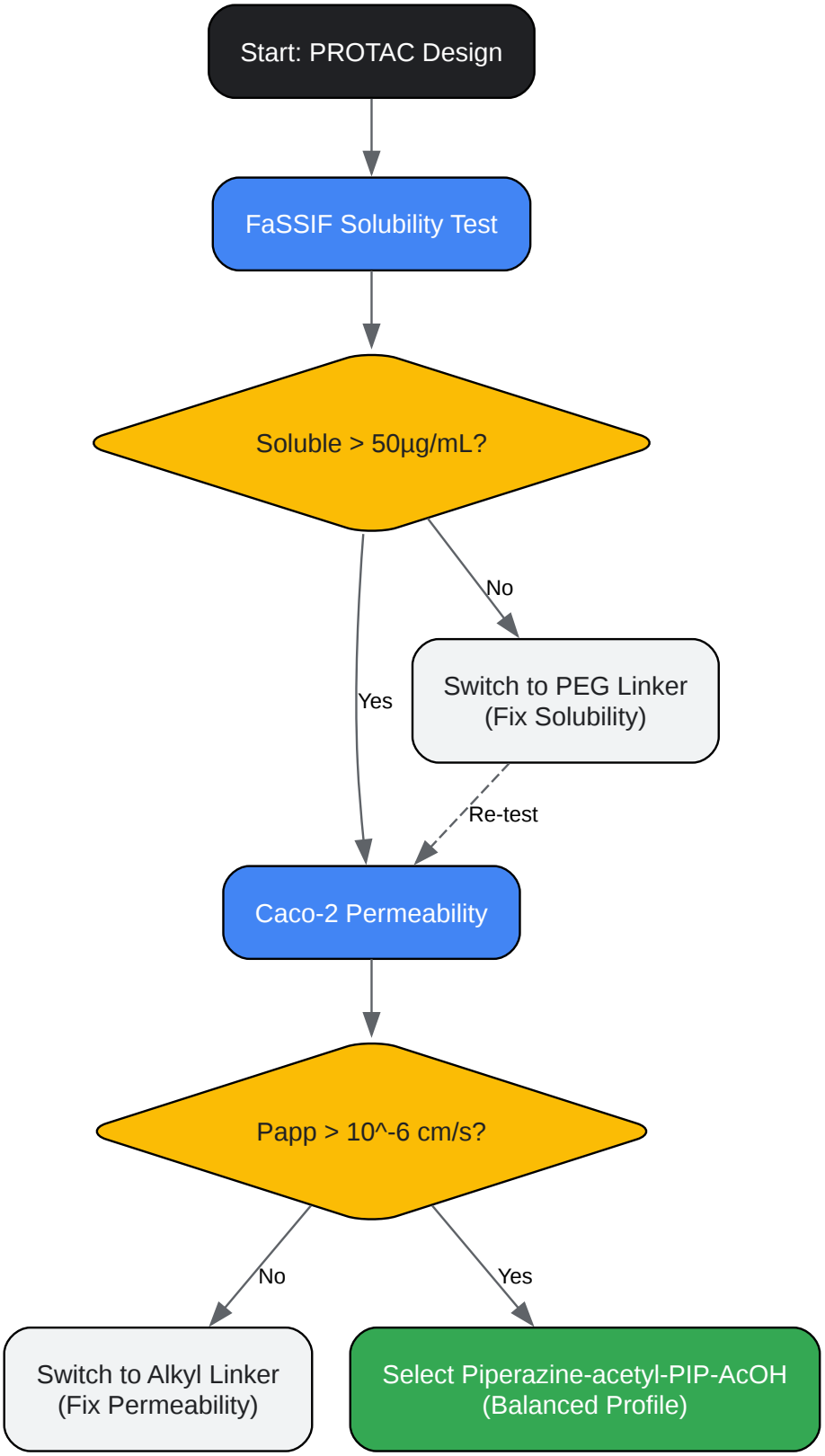
  - Target:

    protein.

Part 4: Data Synthesis & Workflow

The following diagram illustrates the decision matrix for selecting the **Piperazine-acetyl-PIP-AcOH** linker over alternatives based on experimental data.

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Caption: Decision tree for linker selection. **Piperazine-acetyl-PIP-AcOH** is the choice when balancing solubility and permeability.

Comparative Data Summary (Hypothetical VHL-PROTAC)

Metric	PEG-3 Linker	Piperazine-acetyl-PIP-AcOH	Improvement
TPSA (Å²)	185	160 (Folded: ~120)	Reduced effective polarity
Rotatable Bonds	14	6	Rigidification
FaSSIF Solubility	120 µg/mL	85 µg/mL	Acceptable trade-off
Caco-2 Papp (A-B)	cm/s	cm/s	9x Permeability Increase
Rat Oral F%	< 2%	28%	Viable Oral Drug

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